

Arsenic Pentafluoride: Properties and Safety Information

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Compound of Interest

Compound Name: Arsenic pentafluoride

Cat. No.: B1217895

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Arsenic pentafluoride (AsF_5) is a colorless, highly toxic, and corrosive gas with a pungent odor.^{[1][2][3]} It is a strong oxidizing agent and reacts violently with water and moist air, producing toxic and corrosive fumes of hydrogen fluoride and arsenic pentoxide.^{[4][5]}

Hazards & Toxicity

Arsenic pentafluoride is classified as a carcinogen in humans, with evidence linking arsenic compounds to skin, liver, and lung cancer.^[4] There may be no safe level of exposure to a carcinogen, so all contact should be minimized.^[4]

- **Inhalation:** Fatal if inhaled.^[6] Short-term exposure can cause severe irritation to the nose and throat, coughing, wheezing, chest pain, and difficulty breathing.^[4] High exposure can lead to weakness, headache, nausea, lung congestion, nerve damage, and death.^[4]
- **Skin Contact:** Causes severe skin irritation and chemical burns.^{[4][7]} Contact with the liquefied gas can cause frostbite.
- **Eye Contact:** Can cause severe irritation and burns.^[4]
- **Systemic Effects:** Arsenic compounds are systemic toxins that can damage the liver, blood cells, and nervous system.^{[3][4][8]}

Handling and Storage

Proper handling and storage are critical to prevent exposure and accidents.

- Training: Personnel must be thoroughly trained on the hazards and proper handling procedures before working with **Arsenic Pentafluoride**.[\[4\]](#)
- Ventilation: Work should be conducted in a well-ventilated area, preferably within a sealed and purged system or a chemical fume hood.[\[9\]](#)[\[10\]](#)
- Storage: Cylinders should be stored upright in a cool, dry, well-ventilated area of non-combustible construction, away from direct sunlight and incompatible materials like water, strong acids, and combustibles.[\[4\]](#)[\[9\]](#)
- Personal Protective Equipment (PPE): Appropriate PPE is mandatory. This includes chemical-resistant gloves and clothing, splash-resistant safety goggles with a faceshield, and respiratory protection.[\[9\]](#) A NIOSH-approved full-facepiece respirator is often required.[\[4\]](#)

First Aid and Emergency Procedures

In case of exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Inhalation	Immediately move the person to fresh air. If breathing has stopped, begin artificial respiration. Seek immediate medical attention. [4][11]
Skin Contact	Immediately flush the affected area with large amounts of water while removing contaminated clothing. For potential hydrogen fluoride burns, apply a 2.5% calcium gluconate gel. Seek immediate medical assistance.[4]
Eye Contact	Immediately flush eyes with large amounts of water for at least 30 minutes, lifting the upper and lower eyelids. Remove contact lenses if present. Seek immediate medical attention.[4][9]
Spill or Leak	Evacuate the area immediately. Stop the flow of gas if it can be done without risk. Ventilate the area to disperse the gas. Leaking cylinders should be moved to a safe, open-air location.[4]

This information is for educational purposes only and is not a substitute for professional safety training and adherence to all applicable safety regulations and material safety data sheets (MSDS).

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